

# An In-depth Technical Guide to the Physical Properties of 2-Pyrrolidinone

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## Compound of Interest

Compound Name: 2-Pyrrolidinone

Cat. No.: B116388

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-pyrrolidinone**, a versatile solvent widely utilized in the pharmaceutical and chemical industries. This document is intended to be a valuable resource for researchers, scientists, and drug development professionals, offering detailed data, experimental methodologies, and a visualization of its application in drug delivery.

## Core Physical Properties of 2-Pyrrolidinone

**2-Pyrrolidinone**, also known as 2-oxopyrrolidine or butyrolactam, is a five-membered lactam that exists as a colorless liquid or crystalline solid at room temperature. Its unique combination of a polar amide group and a nonpolar hydrocarbon chain imparts a distinctive set of physical and chemical properties, making it an excellent aprotic, polar solvent.

## Quantitative Data Summary

The following tables summarize the key physical properties of **2-pyrrolidinone** for easy reference and comparison.

General Properties	
Chemical Formula	C <sub>4</sub> H <sub>7</sub> NO
Molecular Weight	85.106 g/mol [1]
Appearance	Colorless to pale yellow liquid or white crystalline solid[2][3]
Odor	Characteristic
Thermodynamic Properties	
Boiling Point	245 °C (at 760 mmHg)[1][4]
Melting Point	25 °C[1][4]
Flash Point	129 °C (Open Cup)[4]
Heat of Vaporization	60.00 kJ/mol
Physical & Optical Properties	
Density	1.116 g/cm <sup>3</sup> (at 25 °C)[1][4]
Viscosity	13.3 cP (at 25 °C)
Surface Tension	Data for aqueous solutions available, reduces the surface tension of water[5]
Refractive Index	1.487 (at 20 °C)[2][3]
Vapor Pressure	9.49 x 10 <sup>-3</sup> mmHg (at 25 °C)[4]
Dielectric Constant	The dielectric constant of pure 2-pyrrolidinone is a critical parameter for understanding its solvent properties. While specific values for the pure compound are not readily available in the literature, it is known to be a polar solvent. The dielectric constant can be experimentally determined.

Solubility Profile	
Water	Miscible
Ethanol	Miscible
Diethyl Ether	Miscible
Chloroform	Miscible
Benzene	Miscible
Carbon Disulfide	Miscible
Ethyl Acetate	Miscible
Petroleum Ether	Insoluble <sup>[2]</sup>

## Experimental Protocols

Accurate determination of the physical properties of **2-pyrrolidinone** is crucial for its application in research and development. The following section outlines the detailed methodologies for measuring some of the key properties listed above.

### Determination of Boiling Point

**Principle:** The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

**Methodology (Capillary Method):**

- **Sample Preparation:** A small amount of **2-pyrrolidinone** is placed in a small-diameter test tube.
- **Apparatus Setup:** A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample. The test tube is then attached to a thermometer.
- **Heating:** The assembly is heated in a controlled manner using a heating bath (e.g., oil bath or a melting point apparatus with a boiling point function).

- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then slowly reduced.
- Measurement: The boiling point is recorded as the temperature at which the last bubble emerges and the liquid begins to enter the capillary tube.

## Determination of Density

Principle: Density is the mass of a substance per unit volume. For liquids, it is commonly measured using a pycnometer or a digital density meter.

Methodology (ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter):

- Apparatus: A digital density meter equipped with an oscillating U-tube.
- Calibration: The instrument is calibrated with two reference standards, typically dry air and deionized water, at the desired temperature.
- Sample Introduction: A small, bubble-free aliquot of **2-pyrrolidinone** is introduced into the U-tube.
- Measurement: The instrument measures the change in the oscillation frequency of the U-tube when filled with the sample. This frequency change is directly related to the density of the liquid.
- Data Acquisition: The density value is displayed by the instrument, often corrected to a reference temperature.

## Determination of Flash Point

Principle: The flash point is the lowest temperature at which the vapors of a volatile material will ignite when given an ignition source.

Methodology (ASTM D92 - Standard Test Method for Flash and Fire Points by Cleveland Open Cup Tester):

- Apparatus: A Cleveland open cup apparatus, consisting of a brass cup, a heating plate, and a test flame applicator.
- Sample Preparation: The cup is filled with **2-pyrrolidinone** to a specified level.
- Heating: The sample is heated at a slow, constant rate.
- Test Flame Application: At regular temperature intervals, a small test flame is passed across the surface of the liquid.
- Observation and Measurement: The flash point is the lowest temperature at which the application of the test flame causes the vapors above the liquid to ignite with a brief flash.

## Determination of Viscosity

Principle: Viscosity is a measure of a fluid's resistance to flow. For Newtonian fluids like **2-pyrrolidinone**, it can be determined using a viscometer.

Methodology (Ostwald Viscometer):

- Apparatus: An Ostwald viscometer, which is a U-shaped glass tube with two bulbs and a capillary section.
- Calibration: The viscometer is first calibrated using a liquid of known viscosity, such as deionized water. The time it takes for the reference liquid to flow between two marked points is recorded.
- Sample Measurement: The same volume of **2-pyrrolidinone** is introduced into the viscometer, and the flow time between the same two marks is measured.
- Calculation: The viscosity of **2-pyrrolidinone** is calculated using the following relationship:  $\eta_1 = (\rho_1 * t_1) / (\rho_2 * t_2) * \eta_2$  where:
  - $\eta_1$  and  $\eta_2$  are the viscosities of **2-pyrrolidinone** and the reference liquid, respectively.
  - $\rho_1$  and  $\rho_2$  are the densities of **2-pyrrolidinone** and the reference liquid, respectively.
  - $t_1$  and  $t_2$  are the flow times of **2-pyrrolidinone** and the reference liquid, respectively.

## Determination of Refractive Index

Principle: The refractive index of a substance is a dimensionless number that describes how fast light travels through the material.

Methodology (Abbe Refractometer):

- Apparatus: An Abbe refractometer.
- Calibration: The refractometer is calibrated using a standard with a known refractive index, such as distilled water.
- Sample Application: A few drops of **2-pyrrolidinone** are placed on the prism of the refractometer.
- Measurement: The user looks through the eyepiece and adjusts the instrument until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

## Determination of Solubility

Principle: Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

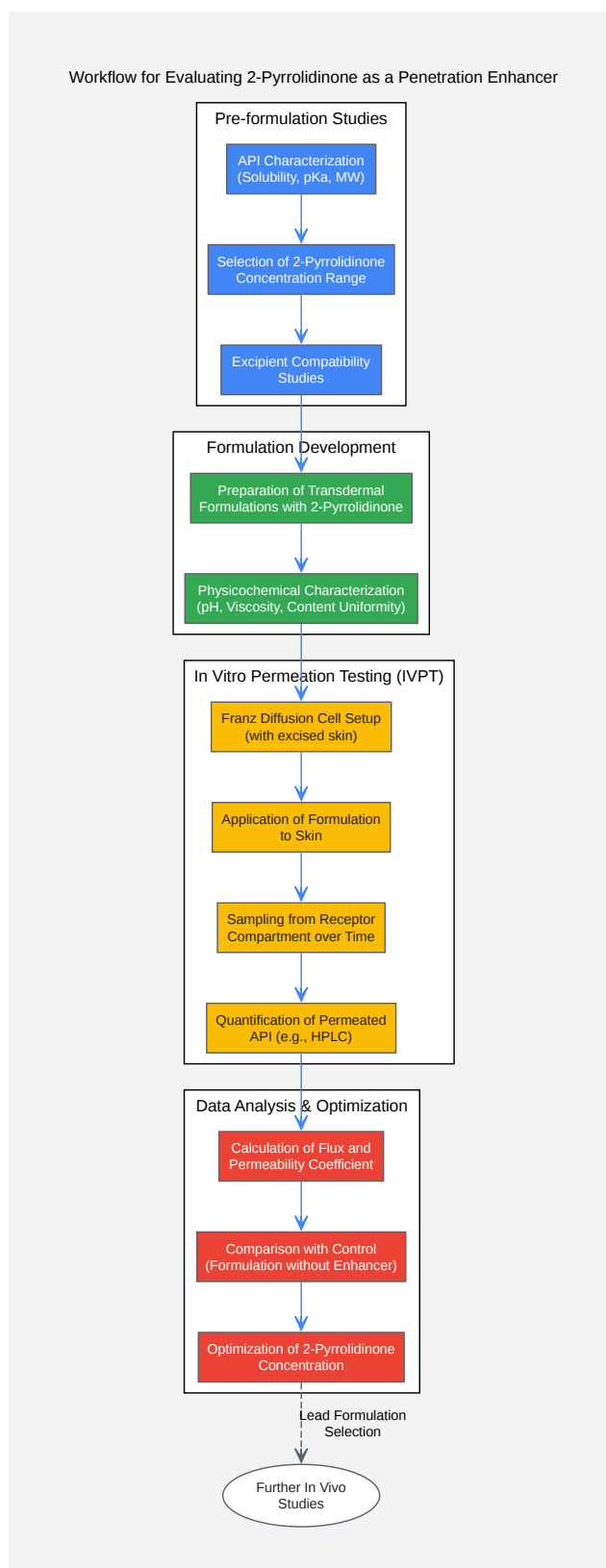
Methodology (Shake-Flask Method):

- Sample Preparation: An excess amount of **2-pyrrolidinone** is added to a known volume of the solvent in a sealed flask.
- Equilibration: The flask is agitated (e.g., using a shaker bath) at a constant temperature for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The undissolved portion of **2-pyrrolidinone** is separated from the saturated solution by centrifugation or filtration.

- Analysis: The concentration of **2-pyrrolidinone** in the clear, saturated solution is determined using a suitable analytical technique, such as high-performance liquid chromatography (HPLC), gas chromatography (GC), or UV-Vis spectroscopy.

## Visualization: Logical Workflow in Drug Development

**2-Pyrrolidinone** and its derivatives are often used as penetration enhancers in transdermal drug delivery systems. They can reversibly disrupt the highly ordered structure of the stratum corneum, the main barrier to drug absorption through the skin, thereby facilitating the passage of active pharmaceutical ingredients (APIs). The following diagram illustrates the logical workflow for evaluating **2-pyrrolidinone** as a penetration enhancer in a transdermal formulation.



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Caption: Logical workflow for evaluating **2-pyrrolidinone** in transdermal drug delivery.



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